

# Deuterated Citalopram Internal Standards

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Citalopram-d6

CAS No.: 1190003-26-9

Cat. No.: S916926

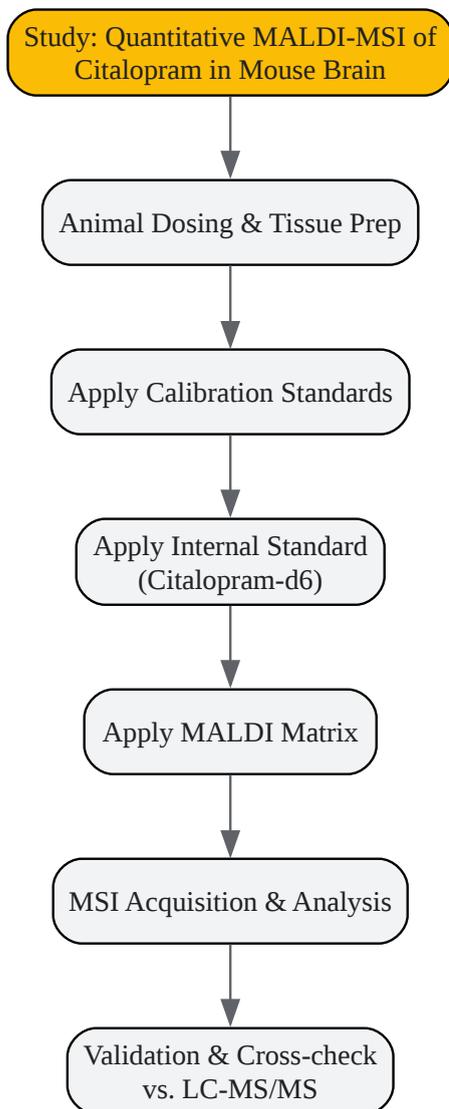
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The table below summarizes various deuterated Citalopram internal standards available for research. These compounds are typically used as tracers or internal standards for quantitative analysis by LC-MS, GC-MS, or NMR [1] [2] [3].

Compound Name	CAS Number	Molecular Formula	Molecular Weight	Deuterium Atoms	Salt Form	Key Applications/Notes
Citalopram-d6	1190003-26-9	C20H15D6FN2O	330.43	6	Free base	Used in a validated quantitative MALDI-MSI method [4] [1].
Citalopram-d4 hydrobromide	1219803-58-3	C20H18D4BrFN2O	409.33	4	Hydrobromide	Deuterated Citalopram hydrobromide [5] [3].
Citalopram-d3 hydrochloride	N/A	C20H19D3ClFN2O	363.87	3	Hydrochloride	Deuterium-labeled Citalopram hydrochloride salt [2].

## Detailed Experimental Protocol from a Validated Study

A 2020 study provides a comprehensively validated quantitative MALDI Mass Spectrometry Imaging (MALDI-MSI) method for mapping Citalopram levels in mouse brain tissue, using **Citalopram-d6** as the internal standard [4]. The workflow can be summarized as follows:



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*Experimental workflow for quantitative MALDI-MSI.*

Here are the key methodological details:

- **Animal Dosing and Tissue Preparation:** Male mice were administered S-citalopram oxalate (30 mg/kg) via intraperitoneal injection and euthanized after 30 minutes. Brains were dissected, frozen, and coronally sectioned to 14  $\mu\text{m}$  thickness using a cryomicrotome [4].
- **Application of Calibrants and Internal Standard:** The optimized protocol involved:
  - **Calibration Standards:** A dilution series of Citalopram standards (2.5 to 20  $\mu\text{M}$ ) was applied to the tissue sections.
  - **Internal Standard:** A 5.0  $\mu\text{M}$  solution of **Citalopram-d6** in 50% ACN, 0.2% TFA was homogeneously applied on top of the tissue for normalization.
  - **Matrix:** A matrix of 2,5-dihydroxybenzoic acid (DHB) at 35 mg/mL in 50% ACN, 0.2% TFA was applied on top of the standard and internal standard [4].

- **Instrumentation and Analysis:** The method was successfully applied on two different types of mass analyzers: **Time-of-Flight (TOF)** and **Fourier Transform Ion Cyclotron Resonance (FTICR)** mass spectrometers [4].
- **Method Validation:** The protocol was fully validated according to regulatory guidelines (FDA). Parameters tested included:
  - **Selectivity, Accuracy, and Precision**
  - **Recovery, Linearity, and Sensitivity**
  - **Reproducibility and Stability**
- **Cross-Validation with LC-MS/MS:** The concentrations of Citalopram in brain tissue determined by MALDI-MSI (**TOF MS:  $51.1 \pm 4.4$  pmol/mg; FTICR MS:  $56.9 \pm 6.0$  pmol/mg**) showed no significant difference from the results obtained by the established LC-MS/MS reference method ( **$55.0 \pm 4.9$  pmol/mg**) [4].

## Key Considerations for Your Research

- **Choice of Internal Standard: Citalopram-d6** has been demonstrated to be effective for quantitative imaging and LC-MS/MS methods. Using a deuterated standard with multiple substitutions (like d6 vs. d3 or d4) can help minimize the risk of isotopic cross-talk or back-exchange in the mass spectrometer [4] [6].
- **Standard Application Order:** The cited study found that the specific order of applying the calibration standards, followed by the homogeneous application of the internal standard and then the matrix, was critical for achieving accurate and precise quantification [4].
- **Regulatory Compliance:** If your work is for drug development, the availability of a fully validated method that meets FDA guidelines provides a strong foundation for your own protocol validation [4].

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## References

1. Citalopram-d6 | Stable Isotope [medchemexpress.com]
2. Citalopram-d3 hydrochloride | Stable Isotope [medchemexpress.com]
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4. Cross-validated Matrix-Assisted Laser Desorption/Ionization Mass... [pmc.ncbi.nlm.nih.gov]
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To cite this document: Smolecule. [Deuterated Citalopram Internal Standards]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b916926#deuterated-citalopram-internal-standard>]

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